

# Application Notes and Protocols for Co-Ti Alloys in Aerospace Components

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## Compound of Interest

Compound Name: Cobalt;titanium

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## Introduction

Cobalt-titanium (Co-Ti) based superalloys are an emerging class of materials demonstrating significant potential for high-temperature applications in aerospace components. Their excellent mechanical strength, thermal stability, and resistance to creep and corrosion at elevated temperatures make them suitable candidates for demanding environments such as those found in gas turbine engines and other critical aircraft systems. This document provides detailed application notes and experimental protocols for the characterization of these advanced alloys.

The primary strengthening mechanism in many advanced Co-Ti based superalloys is precipitation hardening, where fine, coherent L12-structured precipitates, such as  $\gamma'$  ( $\text{Co}_3(\text{Al,W,Ti})$ ), are dispersed within a face-centered cubic (FCC) cobalt matrix.<sup>[1][2][3]</sup> This microstructure is analogous to that of nickel-based superalloys, which are the current workhorses of the aerospace industry for high-temperature applications.<sup>[4]</sup> The addition of titanium, along with other elements like aluminum and tungsten, is crucial for the formation and stability of these strengthening precipitates.<sup>[1][5]</sup>

## Applications in Aerospace

Co-Ti based alloys are being explored for a variety of aerospace components that operate under severe conditions of high temperature, high stress, and corrosive environments.<sup>[6]</sup> Their

high melting point, which is often higher than that of nickel-based superalloys, offers the potential for increased engine efficiency and performance.[\[4\]](#)

Potential applications include:

- **Turbine Blades and Vanes:** The high-temperature strength and creep resistance of Co-Ti alloys make them ideal for turbine blades and vanes in the hot sections of jet engines.[\[7\]](#)[\[8\]](#)
- **Combustor Components:** Their excellent corrosion and oxidation resistance are beneficial for components within the combustion chamber.[\[7\]](#)
- **High-Stress Fasteners and Fittings:** The high strength-to-weight ratio of some Co-Ti alloys could be advantageous for fasteners and other structural components where weight savings are critical.[\[9\]](#)[\[10\]](#)
- **Exhaust Nozzles:** Components in the exhaust section can benefit from the high-temperature stability of these alloys.

## Quantitative Data Presentation

The following tables summarize the mechanical properties of a representative L12-strengthened Co-Ti based superalloy (Co-7Al-7W-4Ti-2Ta) at various temperatures. This data is compiled from multiple sources to provide a comprehensive overview.[\[5\]](#)[\[11\]](#)[\[12\]](#)

Table 1: Tensile Properties of Co-7Al-7W-4Ti-2Ta Superalloy

Temperature (°C)	Ultimate Tensile Strength (MPa)	0.2% Yield Strength (MPa)	Elongation (%)
25 (Room Temp)	1023 ± 27	950 ± 30	8.5 ± 1.5
700	897 ± 53	820 ± 45	10.2 ± 2.0
800	750 ± 40	680 ± 35	12.5 ± 2.5
900	550 ± 35	480 ± 30	15.0 ± 3.0
950	420 ± 30	360 ± 25	18.5 ± 3.5

Note: Data is indicative and can vary based on specific processing and heat treatment conditions.

Table 2: Creep Properties of Co-7Al-7W-4Ti-2Ta Superalloy at 900°C

Applied Stress (MPa)	Minimum Creep Rate (s <sup>-1</sup> )	Time to Rupture (hours)
275	1.5 x 10 <sup>-7</sup>	> 500
325	5.0 x 10 <sup>-7</sup>	250
379	1.2 x 10 <sup>-6</sup>	120

Note: Creep tests were conducted in a vacuum environment.[\[5\]](#)[\[12\]](#)

## Experimental Protocols

Detailed methodologies for the characterization of Co-Ti based superalloys are provided below. These protocols are based on established standards for superalloy testing.

### Protocol 1: Tensile Testing

Objective: To determine the ultimate tensile strength, yield strength, and ductility (elongation) of Co-Ti alloys at various temperatures. This protocol is based on ASTM E8/E8M for room temperature and ASTM E21 for elevated temperature tensile testing.[\[12\]](#)

Materials and Equipment:

- Universal Testing Machine (UTM) with high-temperature furnace and extensometer.
- Dog-bone shaped tensile specimens machined according to ASTM standards.
- Thermocouples for temperature monitoring.
- Data acquisition system.

Procedure:

- Specimen Preparation: Machine tensile specimens from the Co-Ti alloy material. Ensure the surface finish meets the standard's requirements to avoid premature failure.
- System Setup:
  - Install the specimen into the grips of the UTM.
  - If conducting an elevated temperature test, enclose the specimen within the furnace.
  - Attach the extensometer to the gauge section of the specimen.
  - Attach thermocouples to the specimen to monitor the temperature accurately.
- Heating (for elevated temperature tests):
  - Heat the specimen to the desired test temperature at a controlled rate.
  - Allow the specimen to soak at the test temperature for a specified duration (e.g., 20-30 minutes) to ensure thermal equilibrium.
- Testing:
  - Apply a tensile load at a constant strain rate (e.g., 0.005 mm/mm/min).[\[12\]](#)
  - Record the load and displacement data continuously throughout the test.
- Data Analysis:
  - Convert the load-displacement data into a stress-strain curve.
  - Determine the 0.2% offset yield strength.
  - Identify the ultimate tensile strength.
  - Calculate the percentage elongation after fracture.

## Protocol 2: Creep and Stress Rupture Testing

Objective: To evaluate the long-term deformation (creep) and rupture life of Co-Ti alloys under constant load at elevated temperatures. This protocol is based on ASTM E139.[\[13\]](#)

Materials and Equipment:

- Creep testing machine with a high-temperature furnace and a constant load mechanism.
- Threaded or button-head creep specimens.
- High-temperature extensometer.
- Thermocouples.
- Data acquisition system.

Procedure:

- Specimen Preparation: Machine creep specimens to the required dimensions.
- System Setup:
  - Mount the specimen in the creep testing frame.
  - Attach the extensometer and thermocouples.
  - Enclose the specimen in the furnace.
- Heating:
  - Heat the specimen to the test temperature and allow it to stabilize.
- Loading:
  - Apply the predetermined constant load smoothly and without shock.
- Data Collection:
  - Record the strain (elongation) as a function of time.

- Continue the test until the specimen ruptures.
- Data Analysis:
  - Plot the creep strain versus time to generate the creep curve (showing primary, secondary, and tertiary stages).
  - Determine the minimum creep rate (from the secondary stage).
  - Record the time to rupture.

## Protocol 3: Metallographic Preparation

Objective: To prepare Co-Ti alloy samples for microstructural analysis using optical and scanning electron microscopy.

Materials and Equipment:

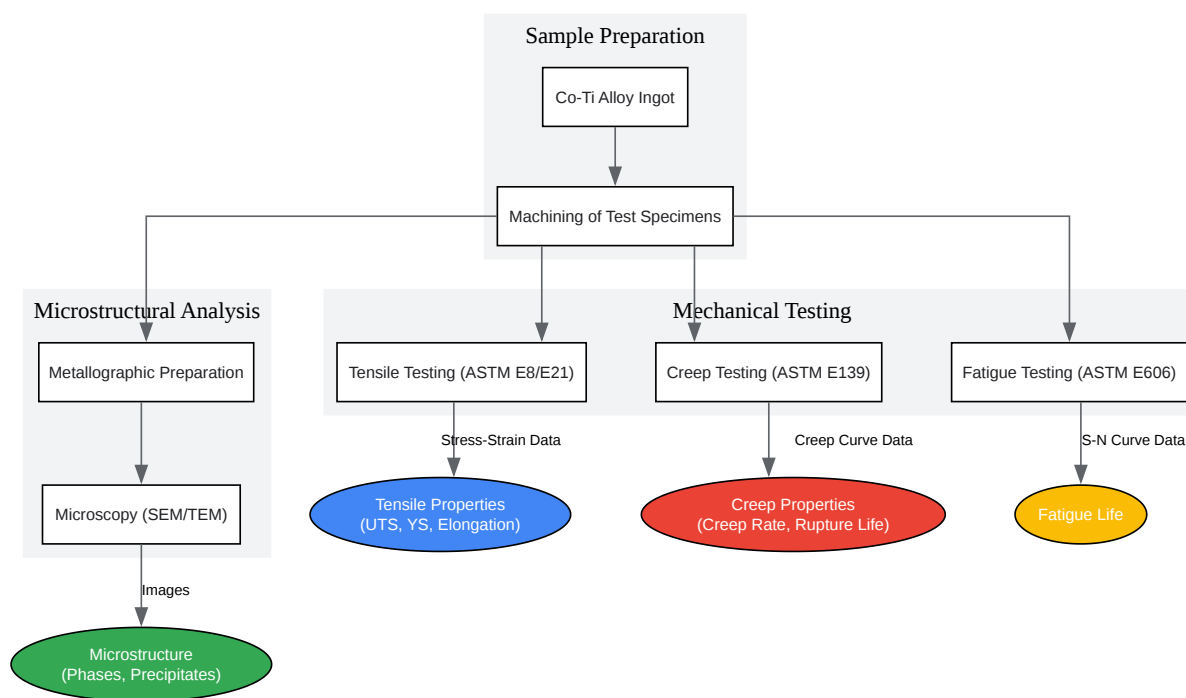
- Sectioning saw with an appropriate abrasive wheel.
- Mounting press and resin (hot or cold mounting).
- Grinding and polishing machine.
- Silicon carbide (SiC) grinding papers (e.g., 240, 320, 400, 600 grit).
- Polishing cloths and diamond suspensions (e.g., 9, 3, 1  $\mu\text{m}$ ).
- Final polishing suspension (e.g., colloidal silica).
- Etching reagent (e.g., Kroll's reagent or a suitable alternative for Co-based superalloys).

Procedure:

- Sectioning: Cut a representative sample from the alloy using a low-speed diamond saw to minimize deformation.
- Mounting: Mount the sample in a thermosetting or cold-curing resin.

- Grinding:
  - Grind the sample on successively finer SiC papers with water as a lubricant.
  - Rotate the sample 90 degrees between each grinding step.
- Polishing:
  - Polish the sample using diamond suspensions on appropriate cloths.
  - Clean the sample thoroughly between each polishing step.
- Final Polishing: Use a colloidal silica suspension for the final polish to obtain a mirror-like, deformation-free surface.
- Etching: Immerse or swab the polished surface with a suitable etchant to reveal the microstructure (grain boundaries, precipitates, etc.).
- Microscopic Examination: Examine the etched surface using optical and scanning electron microscopy.

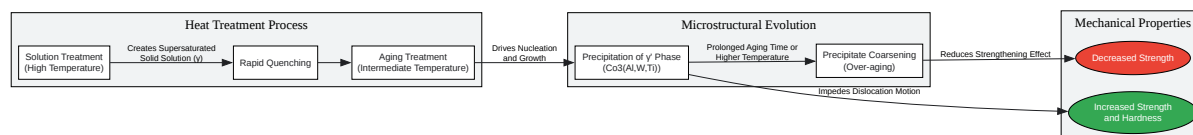
## Mandatory Visualizations



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Fig. 1: Experimental workflow for Co-Ti alloy characterization.





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Fig. 2: Logical pathway of precipitation hardening in Co-Ti alloys.

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